

# Application Notes and Protocols for 18-carboxy dinor LTB4 Analytical Standards

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 18-carboxy dinor Leukotriene B4

Cat. No.: B15601544

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**18-carboxy dinor Leukotriene B4** (18-carboxy dinor LTB4) is a significant metabolite of Leukotriene B4 (LTB4), a potent inflammatory mediator. The metabolism of LTB4 is crucial for the termination of its biological activity. In the liver, LTB4 undergoes  $\omega$ -oxidation to form 20-carboxy LTB4, which is then further metabolized via  $\beta$ -oxidation to produce 18-carboxy dinor LTB4.<sup>[1][2][3]</sup> The quantification of 18-carboxy dinor LTB4 can serve as a valuable biomarker for assessing LTB4 metabolism and the activity of inflammatory pathways.

These application notes provide detailed protocols for the extraction and analysis of 18-carboxy dinor LTB4 from biological matrices using analytical standards. The primary analytical technique described is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and specificity for the quantification of eicosanoids and their metabolites.

## Product Information

Analytical standards for 18-carboxy dinor LTB4 are available from various commercial suppliers. It is essential to obtain a certificate of analysis for each batch to confirm purity and concentration.

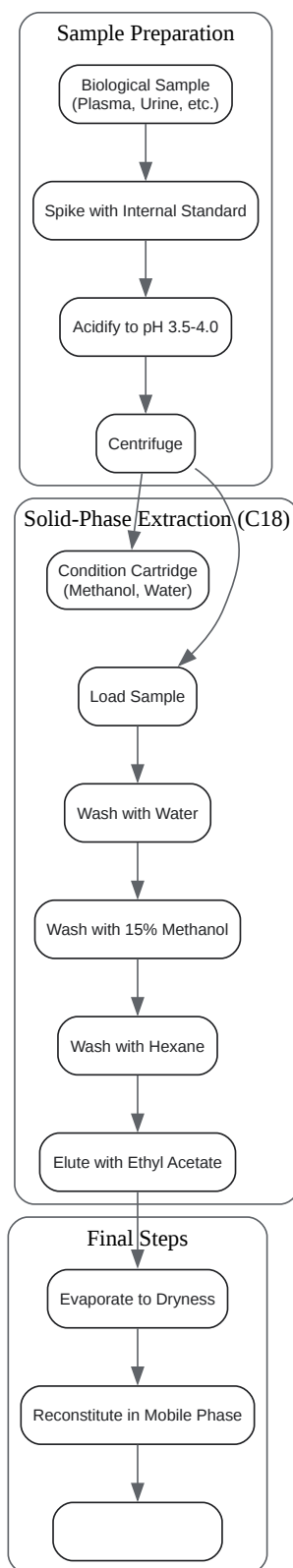
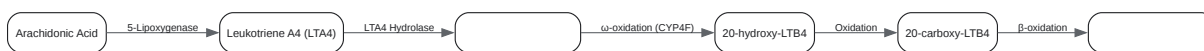
Table 1: Chemical and Physical Properties of 18-carboxy dinor LTB4

Property	Value	Reference
Chemical Formula	C <sub>18</sub> H <sub>26</sub> O <sub>6</sub>	[4]
Molecular Weight	338.4 g/mol	[4]
CAS Number	102674-12-4	[2]
Purity	≥97% (typical)	[2]
Formulation	Typically supplied as a solution in ethanol	[2]
Storage	Store at -20°C or -80°C	[3]

## Signaling and Metabolic Pathways

### Leukotriene B4 Metabolic Pathway

The metabolic cascade of LTB<sub>4</sub> is a critical process for regulating inflammatory responses. The initial step involves the conversion of arachidonic acid to LTA<sub>4</sub> by 5-lipoxygenase (5-LO). LTA<sub>4</sub> is then hydrolyzed to LTB<sub>4</sub>. The inactivation of LTB<sub>4</sub> is primarily initiated by ω-oxidation, a reaction catalyzed by cytochrome P450 enzymes (CYP4F), to form 20-hydroxy-LTB<sub>4</sub>. This is subsequently oxidized to 20-carboxy-LTB<sub>4</sub>.<sup>[5][6]</sup> Following this, 20-carboxy-LTB<sub>4</sub> undergoes β-oxidation, a process that occurs in peroxisomes, to yield the shorter-chain metabolite, 18-carboxy dinor LTB<sub>4</sub>.<sup>[1]</sup>



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Metabolic transformations of leukotriene B4 in primary cultures of human hepatocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scbt.com [scbt.com]
- 5. Beta oxidation - Wikipedia [en.wikipedia.org]
- 6. Leukotriene B4 catabolism: quantitation of leukotriene B4 and its omega-oxidation products by reversed-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 18-carboxy dinor LTB4 Analytical Standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601544#18-carboxy-dinor-ltb4-analytical-standards]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)